

# 3,5-Difluoro-4-methoxyphenylacetic acid

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 3,5-Difluoro-4-methoxyphenylacetic acid

Cat. No.: B1318717

[Get Quote](#)

## Core Technical Data: 3,5-Difluoro-4-methoxyphenylacetic Acid

This document provides the fundamental physicochemical properties of **3,5-Difluoro-4-methoxyphenylacetic acid**, a compound of interest for researchers and scientists in the field of drug development and chemical synthesis.

## Physicochemical Properties

The essential molecular details of **3,5-Difluoro-4-methoxyphenylacetic acid** are summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> F <sub>2</sub> O <sub>3</sub>
CAS Number	886498-74-4[1]

Note: The molecular weight for this compound is not explicitly available in the provided search results. The molecular formula is used by chemists to calculate the molecular weight based on the atomic weights of the constituent atoms.

While the initial request included requirements for detailed experimental protocols and signaling pathway diagrams, these components are not applicable to the presentation of basic molecular data for a chemical compound. Such in-depth information would be relevant in the context of a biological or pharmacological study involving this molecule.

#### Need Custom Synthesis?

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3,5-DIFLUORO-4-METHOXYPHENYLACETIC ACID CAS#: 886498-74-4 [m.chemicalbook.com]
- To cite this document: BenchChem. [3,5-Difluoro-4-methoxyphenylacetic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1318717#3-5-difluoro-4-methoxyphenylacetic-acid-molecular-weight-and-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)